

Application Notes & Protocols: Methyl 2-acetamido-3-nitrobenzoate as a Versatile Synthetic Intermediate

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Compound of Interest

Compound Name: Methyl 2-acetamido-3-nitrobenzoate

Cat. No.: B181345

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Abstract: This document provides a comprehensive technical guide on the use of **Methyl 2-acetamido-3-nitrobenzoate** as a pivotal intermediate in organic synthesis. The strategic placement of the acetamido, nitro, and methyl ester functionalities on the aromatic ring makes this compound a highly valuable precursor for the construction of complex heterocyclic systems, particularly those of pharmaceutical interest. We present detailed, field-proven protocols for its preparation and its subsequent transformation into benzotriazole derivatives, a scaffold of significant importance in drug discovery. The causality behind experimental choices, safety protocols, and expected analytical data are thoroughly discussed to ensure reproducibility and safe handling for researchers and drug development professionals.

Compound Overview and Physicochemical Properties

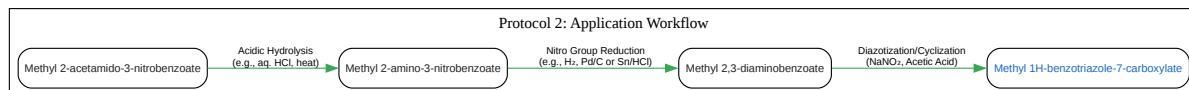
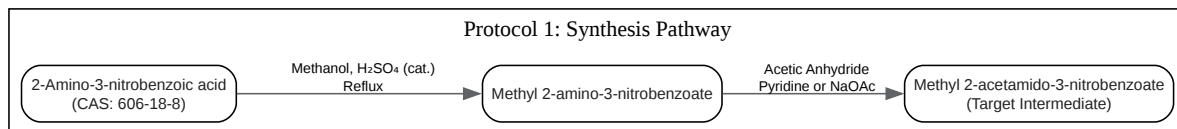
Methyl 2-acetamido-3-nitrobenzoate (CAS No. 95067-27-9) is a substituted aromatic compound whose structure is primed for sequential chemical modifications. The ortho-positioning of the acetamido and nitro groups is the key feature, enabling facile synthesis of fused heterocyclic systems following reduction of the nitro group and subsequent cyclization. The methyl ester provides an additional site for modification or can be carried through synthetic sequences.

Table 1: Physicochemical and Safety Data for **Methyl 2-acetamido-3-nitrobenzoate**

Property	Value	Source(s)
IUPAC Name	methyl 2-acetamido-3-nitrobenzoate	[1]
CAS Number	95067-27-9	[1] [2] [3]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₅	-
Molecular Weight	238.20 g/mol	-
Appearance	Expected to be a solid at room temperature	-
GHS Pictogram		[1] [2]
Signal Word	Warning	[1] [2]
Hazard Statement	H302: Harmful if swallowed	[1] [2]
Precautionary Statements	P264, P270, P301+P312, P330, P501	[1] [2]
Storage	Store in a cool, dry, well-ventilated area in a tightly-closed container.	[1]

Recommended Synthesis of the Intermediate

While commercially available, **Methyl 2-acetamido-3-nitrobenzoate** can be readily prepared in a two-step sequence from 2-Amino-3-nitrobenzoic acid. This approach provides a reliable route for laboratories requiring a custom supply.



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Sources

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- 2. guidechem.com [guidechem.com]
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